

# "physical characteristics of Methyl 2-amino-5propylthiophene-3-carboxylate"

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Compound of Interest

Methyl 2-amino-5propylthiophene-3-carboxylate

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An In-depth Technical Guide on the Physical Characteristics of **Methyl 2-amino-5-propylthiophene-3-carboxylate** 

This technical guide provides a detailed overview of the known and predicted physical characteristics of **Methyl 2-amino-5-propylthiophene-3-carboxylate**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis. Due to the limited availability of direct experimental data for this specific compound, this guide also includes data from the closely related analogue, Methyl 2-amino-5-methylthiophene-3-carboxylate, for comparative purposes.

## **Core Physical Characteristics**

The physical properties of **Methyl 2-amino-5-propylthiophene-3-carboxylate** are essential for its handling, formulation, and application in research and development. Below is a summary of its key physical data.



Property	Value	Source
Molecular Formula	C10H15NO2S	Calculated
Molecular Weight	213.30 g/mol	Calculated[1]
Appearance	Predicted to be a solid at room temperature.	Inferred from related compounds[2]
Melting Point	No data available.	
Boiling Point	No data available.	<del>-</del>
Solubility	No data available.	-

Note on Analogous Compound Data:

For reference, the closely related compound, Methyl 2-amino-5-methylthiophene-3-carboxylate, has the following properties:

• Molecular Formula: C7H9NO2S[2]

Molecular Weight: 171.22 g/mol [3]

Appearance: Light yellow or yellow solid[3], White to pale brown solid[4]

Melting Point: 76-81 °C

## Experimental Protocols: Synthesis of 2-Aminothiophene Derivatives

The synthesis of **Methyl 2-amino-5-propylthiophene-3-carboxylate** can be achieved through a modified Gewald reaction. This one-pot condensation reaction is a common and efficient method for preparing substituted 2-aminothiophenes. The following protocol is adapted from established procedures for similar compounds.[5]

**Gewald Three-Component Reaction:** 



This reaction involves the condensation of an appropriate ketone or aldehyde, an active methylene nitrile (in this case, methyl cyanoacetate), and elemental sulfur in the presence of a basic catalyst.

#### Materials:

- Pentanal (for the 5-propyl substituent)
- Methyl cyanoacetate
- Elemental sulfur
- Morpholine (catalyst)
- Methanol (solvent)
- Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate (for drying)
- Silica gel for column chromatography

### Procedure:

- To a stirred mixture of pentanal (1 equivalent), methyl cyanoacetate (1 equivalent), and elemental sulfur (1 equivalent) in methanol, slowly add morpholine (0.2-0.5 equivalents) at 35-40 °C.
- Stir the reaction mixture at 45-50 °C for several hours (typically 3-12 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.
- Add water to the reaction mixture to precipitate the crude product.
- Filter the precipitate and wash with cold ethanol.
- If a precipitate does not form, extract the aqueous mixture with ethyl acetate.

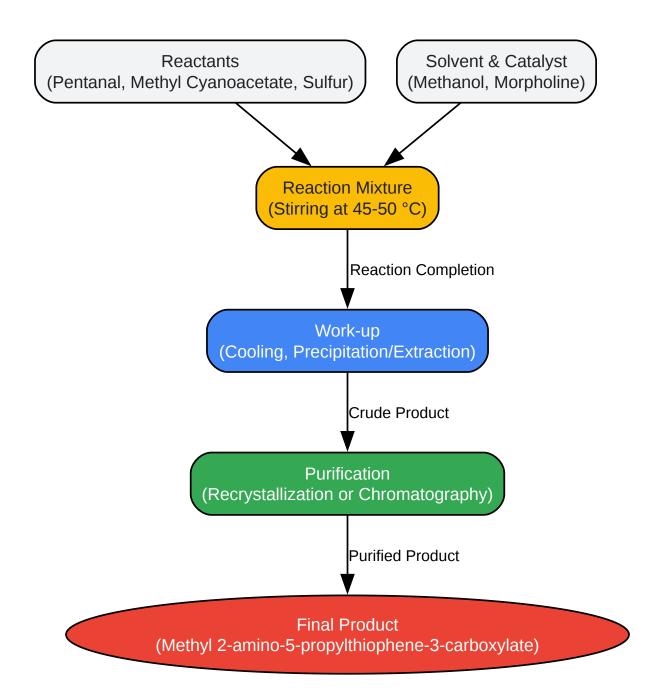


- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from ethanol or by column chromatography on silica gel to yield the pure **Methyl 2-amino-5-propylthiophene-3-carboxylate**.

## **Visualization of Synthetic Workflow**

The following diagram illustrates the general workflow for the synthesis of **Methyl 2-amino-5-propylthiophene-3-carboxylate** via the Gewald reaction.





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General workflow for the synthesis of **Methyl 2-amino-5-propylthiophene-3-carboxylate**.



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### References

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